

GSK962 stability and storage best practices

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Compound of Interest

Compound Name: GSK962

Cat. No.: B15581529

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GSK962 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **GSK962**. Below you will find frequently asked questions and a troubleshooting guide to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **GSK962**?

A1: For long-term stability, it is recommended to store the solid form of **GSK962** at -20°C.^{[1][2]} Under these conditions, the compound is expected to be stable for at least two to three years.^{[1][3]} For shorter periods, storage at 4°C is also acceptable for up to two years.^[3]

Q2: What is the recommended solvent for reconstituting **GSK962**?

A2: Dimethyl sulfoxide (DMSO) is a commonly used solvent for reconstituting **GSK962**.^{[1][2][3]} It is soluble in DMSO at a concentration of up to 75 mg/mL (325.65 mM).^{[1][2][3]}

Q3: How should I store **GSK962** solutions?

A3: Once reconstituted, it is best practice to aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles. Store these aliquots at -80°C for long-term storage (up to two years) or at -20°C for shorter-term storage (up to one year).^[3]

Q4: Can I do anything if the compound precipitates out of solution during preparation?

A4: If precipitation is observed during the preparation of your solution, gentle warming and/or sonication can be used to help redissolve the compound.^[3] Ensure the solution is clear before use.

Q5: Is **GSK962** light sensitive?

A5: While specific photostability data for **GSK962** is not readily available, it is good laboratory practice to protect all research compounds from light, especially during long-term storage, to prevent potential degradation.

Data Summary Tables

Table 1: Recommended Storage Conditions for **GSK962**

Form	Storage Temperature	Expected Stability
Solid (Powder)	-20°C	≥ 2 years ^[1]
Solid (Powder)	4°C	2 years ^[3]
In Solvent	-80°C	2 years ^[3]
In Solvent	-20°C	1 year ^[3]

Table 2: Solubility of **GSK962**

Solvent	Concentration	Notes
DMSO	75 mg/mL (325.65 mM)	Ultrasonic assistance may be needed. ^{[1][3]}

Troubleshooting Guide

Q1: I am observing inconsistent results in my experiments. Could this be related to **GSK962** stability?

A1: Inconsistent results can arise from compound degradation. Review your storage and handling procedures. Ensure that stock solutions have not been subjected to multiple freeze-thaw cycles and have been stored at the correct temperature. If degradation is suspected, it is advisable to use a fresh vial of the compound or a newly prepared stock solution.

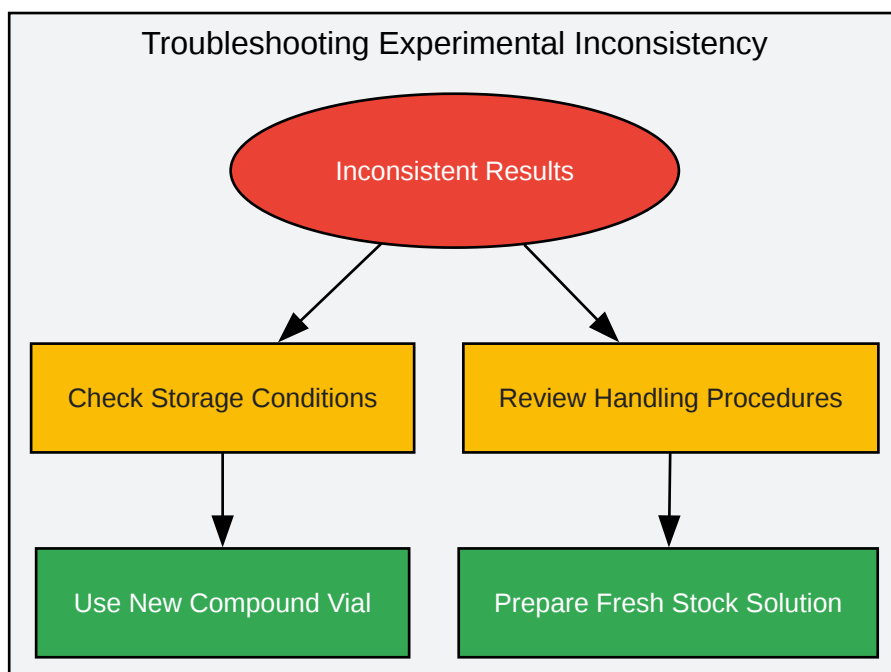
Q2: My **GSK962** solution appears cloudy or has visible particulates. What should I do?

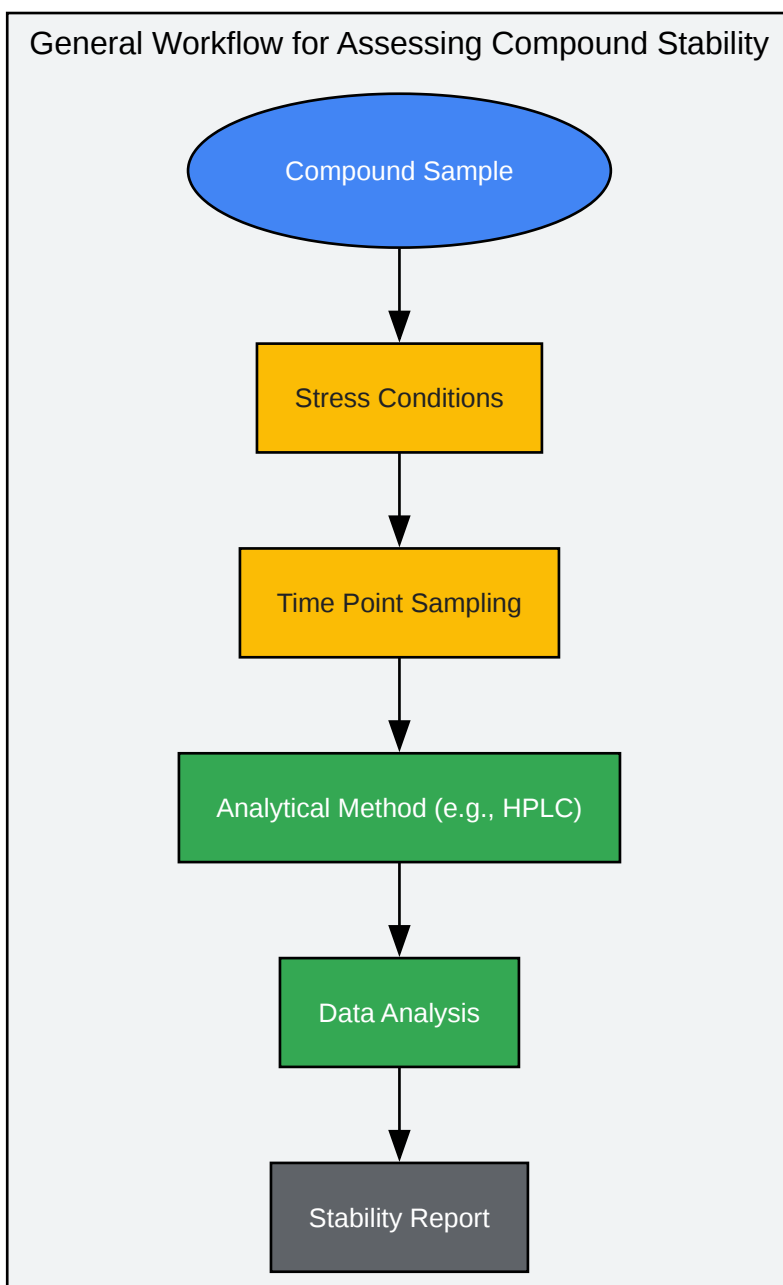
A2: Cloudiness or the presence of particulates can indicate that the compound has precipitated out of solution or that the solution has become contaminated. First, try to redissolve the compound by gentle warming or sonication.[3] If this does not resolve the issue, or if you suspect contamination, the solution should be discarded and a fresh one prepared.

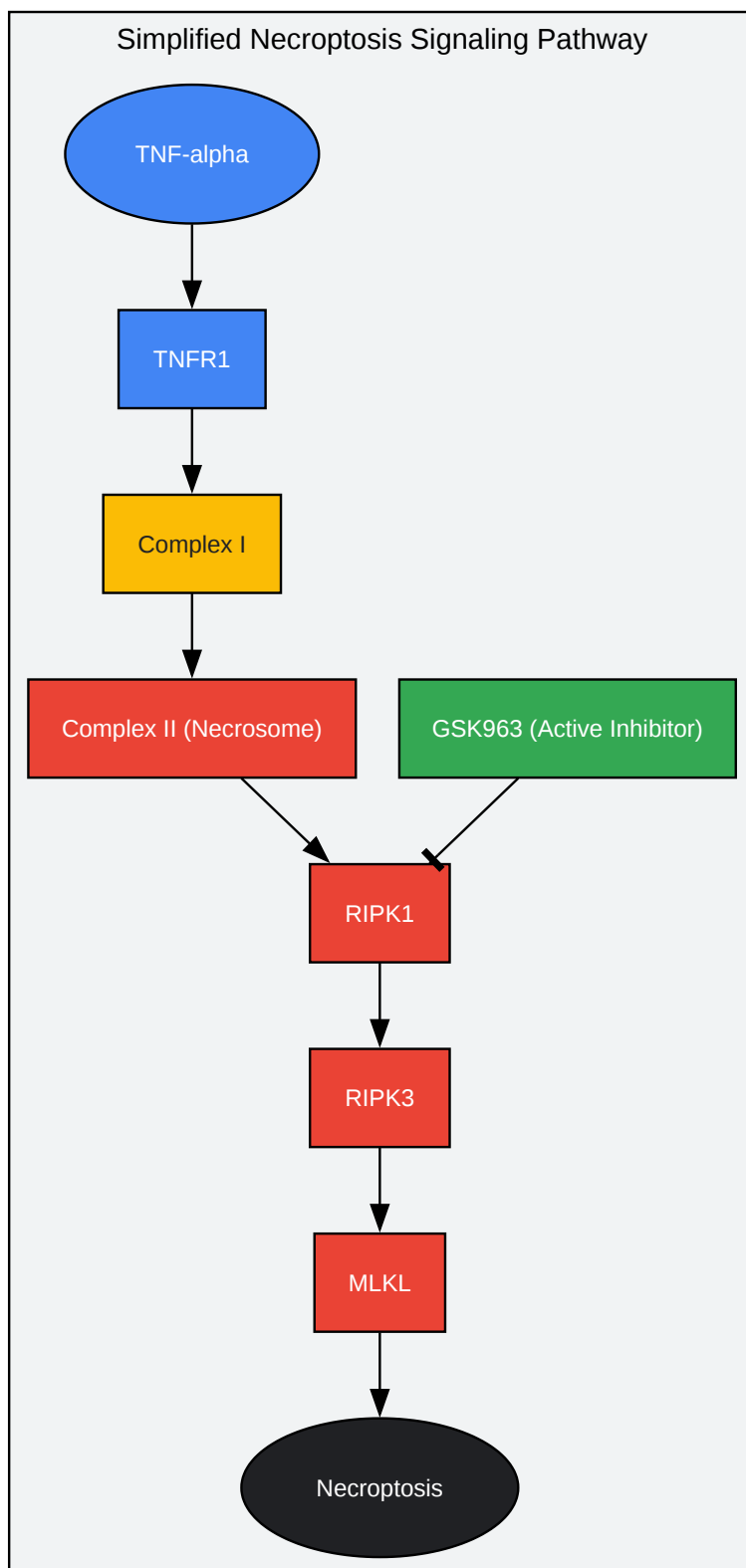
Q3: How can I perform a quick check on the quality of my **GSK962**?

A3: While a comprehensive analysis requires techniques like HPLC, a simple visual inspection of the solid compound for any change in color or texture can be an initial indicator of potential degradation. For solutions, ensure they are clear and free of precipitation before each use.

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